

Commercial Suppliers of Boc-D-Trp(For)-OH: A Technical Guide

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Compound of Interest

Compound Name: Boc-D-Trp(For)-OH

Cat. No.: B557143

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial suppliers of $N\alpha$ -Boc-D-tryptophan($N\tau$ -formyl), known as **Boc-D-Trp(For)-OH**. This critical raw material is a protected amino acid derivative widely utilized in solid-phase peptide synthesis (SPPS) for the introduction of a D-tryptophan residue. The formyl protection on the indole side chain of tryptophan minimizes side reactions during peptide synthesis. This guide offers a comparative analysis of suppliers, detailed experimental protocols for synthesis and quality control, and an exploration of the relevant signaling pathways involving tryptophan derivatives.

Commercial Supplier Analysis

A comprehensive analysis of commercial suppliers for **Boc-D-Trp(For)-OH** reveals a range of vendors catering to the needs of researchers and drug development professionals. Key differentiating factors include purity levels, available quantities, and pricing. The following table summarizes the offerings from prominent suppliers.

Supplier	Catalog Number	Purity	Available Quantities
Alichem	64905108	-	25g, 100g[1]
AK Scientific	9930AB	-	5g[1]
American Custom Chemicals Corporation	-	-	-
Chemenu	-	-	-
Chem-Impex	-	-	-
Crysdot	-	-	-
Iris Biotech GmbH	-	-	-
Novabiochem (Sigma-Aldrich)	-	≥98% (TLC)[2]	-
Aapptec	ABW110	-	-

Note: "-": Information not readily available from the conducted search.

Experimental Protocols

Synthesis of Boc-D-Trp(For)-OH

The synthesis of **Boc-D-Trp(For)-OH** involves two key steps: the protection of the α -amino group of D-tryptophan with a tert-butyloxycarbonyl (Boc) group and the subsequent formylation of the indole nitrogen.

Step 1: N α -Boc Protection of D-Tryptophan

A common method for the introduction of the Boc group is the reaction of D-tryptophan with di-tert-butyl dicarbonate (Boc)₂O in the presence of a base.

- Materials: D-Tryptophan, Di-tert-butyl dicarbonate ((Boc)₂O), Sodium hydroxide (NaOH), Dioxane, Water.

- Procedure:
 - Dissolve D-tryptophan in an aqueous solution of sodium hydroxide.
 - Cool the solution in an ice bath.
 - Add a solution of (Boc)₂O in dioxane dropwise to the stirred tryptophan solution.
 - Allow the reaction to warm to room temperature and stir overnight.
 - Acidify the reaction mixture with a cold, dilute acid (e.g., citric acid or HCl) to precipitate the Boc-D-Trp-OH.
 - Filter the precipitate, wash with cold water, and dry under vacuum.

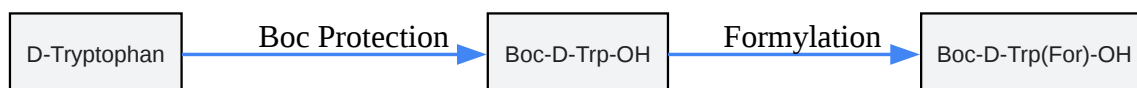
Step 2: N τ -Formylation of Boc-D-Tryptophan

The formylation of the indole nitrogen is typically achieved using a formylating agent.

- Materials: Boc-D-Tryptophan, Formic acid, Acetic anhydride.
- Procedure:
 - Dissolve Boc-D-tryptophan in formic acid.
 - Cool the solution in an ice bath.
 - Add acetic anhydride dropwise while maintaining the low temperature.
 - Stir the reaction mixture at room temperature for several hours.
 - Pour the reaction mixture into ice water to precipitate the product.
 - Filter the solid, wash thoroughly with water, and dry to yield **Boc-D-Trp(For)-OH**.

The overall synthesis workflow can be visualized as follows:

Formylating Agent

(Boc)₂O, Base[Click to download full resolution via product page](#)Synthesis workflow for **Boc-D-Trp(For)-OH**.

Quality Control Methodologies

To ensure the identity and purity of synthesized or purchased **Boc-D-Trp(For)-OH**, several analytical techniques are employed.

High-Performance Liquid Chromatography (HPLC)

Reversed-phase HPLC (RP-HPLC) is a standard method for assessing the purity of **Boc-D-Trp(For)-OH**.

- Column: C18, 5 μ m, 4.6 x 250 mm.
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile.
- Gradient: A linear gradient from 5% to 95% B over 30 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 220 nm and 280 nm.

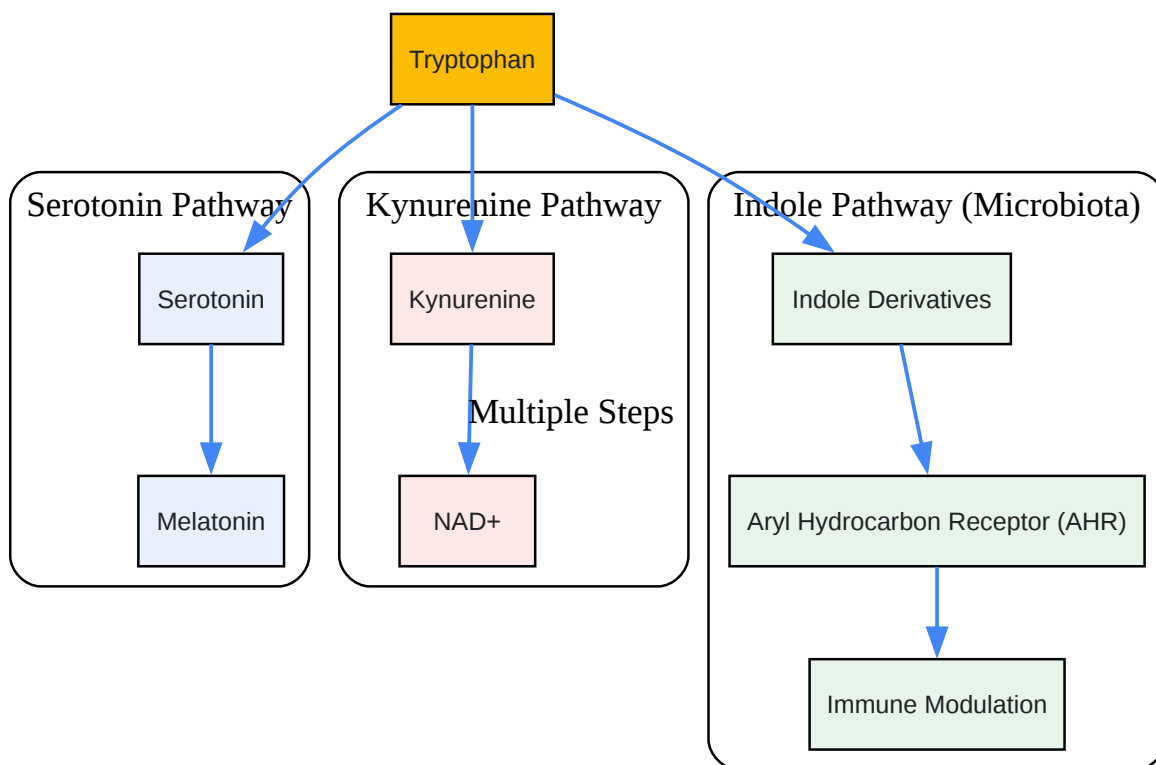
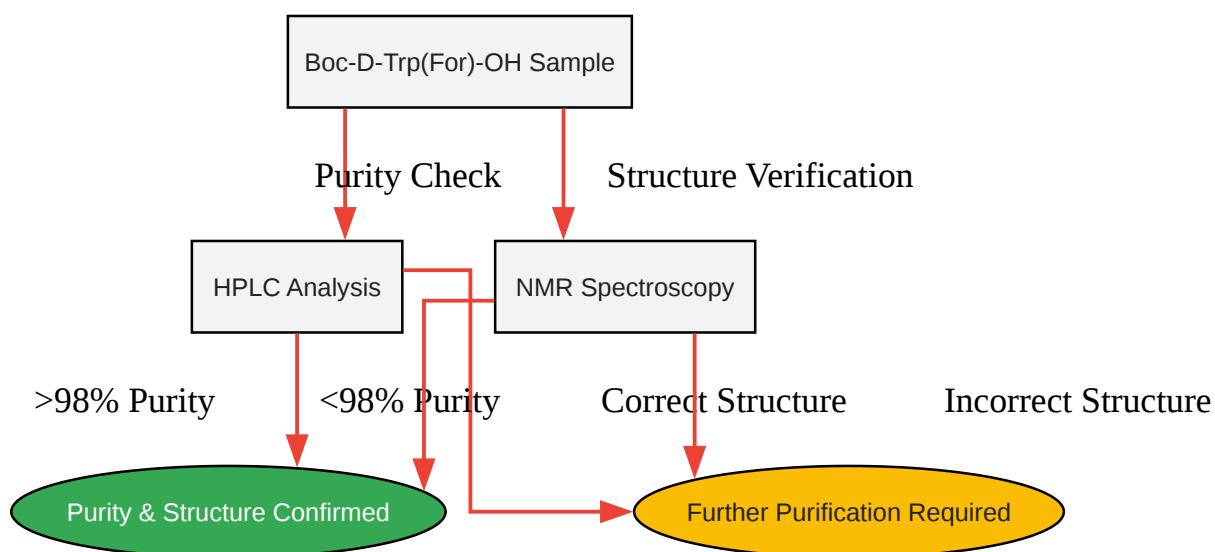
- Expected Outcome: A single major peak corresponding to **Boc-D-Trp(For)-OH**, with any impurities appearing as separate, smaller peaks.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR are crucial for confirming the chemical structure of the compound.

- Solvent: Deuterated chloroform (CDCl_3) or dimethyl sulfoxide (DMSO-d_6).
- ^1H NMR: Expect characteristic signals for the Boc group (a singlet around 1.4 ppm), the formyl proton (a singlet around 8.5-9.0 ppm), and the aromatic protons of the indole ring.
- ^{13}C NMR: Key signals include those for the carbonyls of the Boc and formyl groups, as well as the carbons of the tryptophan backbone and indole ring.

The quality control workflow is depicted below:



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References

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